

# 3-Aminopropanethiol: Comprehensive Application Notes and Experimental Protocols for Research and Development

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## Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

Cat. No.: S573480

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## Chemical Profile and Properties

**3-Aminopropanethiol** (CAS 462-47-5), also known as **homocysteamine**, **3-mercaptopropylamine**, or **3-AP**, is a versatile **bifunctional building block** featuring both amino (-NH<sub>2</sub>) and thiol (-SH) functional groups on a short three-carbon propane backbone. This unique molecular structure, with the formula C<sub>3</sub>H<sub>9</sub>NS and molecular weight of 91.18 g/mol, enables diverse reactivity patterns that make it valuable across multiple scientific disciplines including **medicinal chemistry**, **materials science**, and **organic synthesis** [1].

The compound exists as a yellow liquid at room temperature with a density of 0.951 g/cm<sup>3</sup> and boils at 151.4°C at atmospheric pressure. Its **predicted pKa of 9.29** indicates moderately basic character for the amine group, while the thiol group provides strong nucleophilic capability, particularly under basic conditions. The compound has a flash point of 45.4°C, classifying it as **flammable** and requiring appropriate safety precautions during handling [1] [2] [3]. The hydrochloride salt form (CAS 7211-54-3) appears as a white to yellow powder or crystalline solid with a higher melting point of 79-80°C, offering improved stability for storage and handling [4].

*Table 1: Fundamental Physicochemical Properties of 3-Aminopropanethiol*

Property	Specification	Conditions/Notes
CAS Number	462-47-5	-
Molecular Formula	C <sub>3</sub> H <sub>9</sub> NS	-
Molecular Weight	91.18 g/mol	-
Physical State	Yellow liquid	At room temperature
Boiling Point	151.4°C	At 760 mmHg
Density	0.951 g/cm <sup>3</sup>	At room temperature
Flash Point	45.4°C	-
pKa	9.29 ± 0.10	Predicted
Vapor Pressure	3.67 mmHg	At 25°C
Refractive Index	1.483	-

## Applications in Research and Development

### Pharmaceutical and Medicinal Applications

**3-Aminopropanethiol** serves as a **key synthetic intermediate** in pharmaceutical development with several documented therapeutic applications:

- **Radiation Protection: 3-Aminopropanethiol** has demonstrated efficacy as a treatment for **radiation-induced bone marrow suppression**. The compound stimulates blood cell production, helping to alleviate adverse effects associated with radiation therapy and improving quality of life for cancer patients [1].
- **Oncology Therapeutics:** Research indicates potential applications of **3-aminopropanethiol** in developing treatments for **acute leukemia**. The compound's ability to target and eliminate cancerous

cells makes it a promising therapeutic agent in oncology, though further clinical validation is required [1].

- **Drug Derivatives:** The compound functions as a critical building block in the synthesis of novel **cyclosporin derivatives** with potential applications in treating viral infections, inflammation, dry eye, central nervous system disorders, cardiovascular diseases, and various other conditions [1].
- **Homotaurine Synthesis: 3-Aminopropanethiol** enables efficient synthesis of diverse substituted **homotaurines** (3-aminopropane-1-sulfonic acids) through Michael addition reactions with thioacetic acid followed by reduction and oxidation sequences. These compounds exhibit various pharmacological activities [1].

## Materials Science and Nanotechnology

The bifunctional nature of **3-aminopropanethiol** enables diverse applications in materials science:

- **Nanocluster Synthesis:** Recent research (2023) demonstrates the application of **3-aminopropanethiol** in forming **chiral metalloligands** with rhodium(III). These complexes protect silver(I) sulfide clusters, creating homochiral  $\text{Ag}_i\text{Rh}^{\text{III}}$  nanoclusters such as  $[\text{Ag}_{11}\text{S}\{\text{Rh}(\text{apt})_3\}_6]^{9+}$  and  $[\text{Ag}_{13}\text{S}\{\text{Rh}(\text{apt})_3\}_6]^{11+}$ . These nanostructures exhibit **photoluminescence properties** that can be switched via cluster conversion, offering potential for sensing and optoelectronic applications [5].
- **Bioconjugation and Sensing:** The thiol group readily forms stable bonds with gold surfaces, enabling **3-aminopropanethiol** to serve as a linker for attaching biomolecules to **gold nanoparticles, quantum dots**, and other nanomaterials. This application is particularly valuable in developing **biosensors** and **targeted drug delivery systems** [4].
- **Surface Modification:** The compound facilitates the construction of **self-assembled monolayers (SAMs)** on various metallic surfaces, improving material compatibility and enabling precise control over surface properties for specific applications [4].

## Industrial and Synthetic Applications

- **Rubber Industry:** **3-Aminopropanethiol** functions as a component in producing rubber chemicals, where it enhances material properties including **elasticity**, **durability**, and **environmental resistance** [1].
- **Corrosion Inhibition:** The petroleum industry utilizes **3-aminopropanethiol** as a **corrosion inhibitor** to protect pipelines and storage tanks from degradation, thereby extending equipment lifespan and reducing maintenance costs [1].
- **Agricultural Chemicals:** The compound serves as an intermediate in herbicide production, contributing to formulations that effectively control unwanted plant growth without damaging crops [1].

## Experimental Protocols

### Protocol 1: Synthesis of Homotaurine Derivatives from Alk-2-enamides

This protocol outlines the synthesis of various substituted homotaurines (3-aminopropane-1-sulfonic acids) based on the method developed by Nai and Xu [1].

Table 2: Reaction Scheme for Homotaurine Synthesis

Step	Process	Reagents & Conditions	Product
1	Michael Addition	Thioacetic acid, alk-2-enamides, room temperature, 2-4 hours	3-(Acetylthio)alkanamides
2	Reduction	LiAlH <sub>4</sub> , anhydrous THF, 0°C to reflux, 3-6 hours	3-Aminopropanethiol intermediates
3	Oxidation	Performic acid, 0°C to room temperature, 12-18 hours	Substituted homotaurines

#### Procedure:

- **Michael Addition:** Dissolve the alk-2-enamide substrate (10 mmol) in anhydrous dichloromethane (30 mL) under nitrogen atmosphere. Add thioacetic acid (12 mmol) dropwise with stirring at room temperature. Monitor reaction completion by TLC (typically 2-4 hours). Concentrate under reduced pressure to obtain the crude 3-(acetylthio)alkanamide intermediate.
- **Reduction:** Dissolve the Michael adduct (8 mmol) in anhydrous tetrahydrofuran (25 mL) and cool to 0°C under nitrogen. Carefully add lithium aluminum hydride (16 mmol) portionwise while maintaining temperature below 5°C. After addition, slowly warm to room temperature and then heat under reflux for 3-6 hours. Cool to 0°C and carefully quench with sequential addition of water (0.6 mL), 15% NaOH (0.6 mL), and additional water (1.8 mL). Filter the precipitate and wash thoroughly with THF. Concentrate the combined organic phases to obtain the reduced **3-aminopropanethiol** intermediate.
- **Oxidation:** Dissolve the reduced intermediate (6 mmol) in formic acid (15 mL) and cool to 0°C. Carefully add 30% hydrogen peroxide (12 mmol) dropwise while maintaining temperature below 5°C. After addition, slowly warm to room temperature and stir for 12-18 hours. Concentrate under reduced pressure and purify the resulting solid by recrystallization from water-ethanol to obtain the purified homotaurine derivative.

#### Notes:

- This method efficiently produces diverse substituted homotaurines, including 1-, 2-, and N-monosubstituted, as well as 1,2-, 1,N-, 2,N-, and N,N-disubstituted variants.
- The configuration of 'anti'-disubstituted homotaurine can be confirmed through Karplus equation analysis and X-ray diffraction.
- Yields typically range from satisfactory to good across various substrates.

## Protocol 2: Preparation of Silver(I) Sulfide Clusters Protected by Rhodium(III) Metalloligands

This procedure describes the synthesis of chiral Ag<sub>i</sub>Rh<sup>III</sup> nanoclusters using **3-aminopropanethiol** as a key building block, based on recent research (2023) [5].

#### Materials:

- fac-[Rh(apt)<sub>3</sub>] metalloligands (prepared from **3-aminopropanethiol** and Rh(III) salts)

- Silver nitrate ( $\text{AgNO}_3$ )
- d-penicillamine (for  $[1]^{9+}$  synthesis) or sodium hydrosulfide (for  $[2]^{11+}$  synthesis)
- Deionized water (degassed)

Table 3: Synthetic Conditions for  $\text{Ag}_i\text{Rh}^{III}$  Nanoclusters

Parameter	$[1]^{9+}$ $[\text{Ag}_{11}\text{S}\{\text{Rh}(\text{apt})_3\}_6]^{9+}$	$[2]^{11+}$ $[\text{Ag}_{13}\text{S}\{\text{Rh}(\text{apt})_3\}_6]^{11+}$
Sulfide Source	d-penicillamine	$\text{HS}^-$ (sodium hydrosulfide)
Metal Ratio	$\text{Ag}^+ : \text{Rh(III)} = 11:6$	$\text{Ag}^+ : \text{Rh(III)} = 13:6$
Reaction Medium	Water, inert atmosphere	Water, inert atmosphere
Key Property	Non-emissive	Photoluminescent
Interconversion	Convertible to $[2]^{11+}$ with $\text{Ag}^+$ addition	-

**Procedure:**

- **Preparation of  $[1]^{9+}$ :** Dissolve fac- $[\text{Rh}(\text{apt})_3]$  metalloligand (0.06 mmol) in degassed water (10 mL). Add  $\text{AgNO}_3$  (0.11 mmol) with stirring under nitrogen atmosphere. Introduce d-penicillamine (0.02 mmol) as a sulfide source and continue stirring for 12 hours at room temperature. The formation of  $[\text{Ag}_{11}\text{S}\{\text{Rh}(\text{apt})_3\}_6]^{9+}$  is indicated by characteristic changes in the reaction mixture.
- **Preparation of  $[2]^{11+}$ :** Dissolve fac- $[\text{Rh}(\text{apt})_3]$  metalloligand (0.06 mmol) in degassed water (10 mL). Add  $\text{AgNO}_3$  (0.13 mmol) with stirring under nitrogen. Introduce NaHS (0.02 mmol) as sulfide source and continue stirring for 12 hours. The formation of  $[\text{Ag}_{13}\text{S}\{\text{Rh}(\text{apt})_3\}_6]^{11+}$  is confirmed by its photoluminescent properties.
- **Cluster Conversion:** To convert  $[1]^{9+}$  to  $[2]^{11+}$ , treat a solution of  $[1]^{9+}$  with additional  $\text{Ag}^+$  ions (0.02 mmol per cluster) and stir for 6-8 hours. Monitor the conversion by the emergence of photoluminescence, indicating the formation of the larger, emissive cluster.

**Characterization:**

- Confirm cluster formation using electrospray ionization mass spectrometry (ESI-MS)
- Analyze photophysical properties using fluorescence spectroscopy

- Determine chirality using circular dichroism (CD) spectroscopy

## Protocol 3: Bioconjugation and Surface Modification Using 3-Aminopropanethiol Hydrochloride

This protocol describes the use of **3-aminopropanethiol** hydrochloride (CAS 7211-54-3) for biomolecule conjugation and surface functionalization [4].

### Procedure:

- **Gold Surface Functionalization:** Prepare a 1 mM solution of **3-aminopropanethiol** hydrochloride in absolute ethanol. Immerse clean gold substrates in this solution for 12-24 hours at room temperature. Remove and rinse thoroughly with ethanol followed by deionized water to remove physically adsorbed molecules. Dry under nitrogen stream.
- **Protein Conjugation via Amine-Reactive Chemistry:** Dissolve the **3-aminopropanethiol**-functionalized material in phosphate buffered saline (PBS, pH 7.4). Add a heterobifunctional crosslinker (such as SMCC, 10 mM in DMSO) to a final concentration of 1 mM and incubate for 30 minutes at room temperature. Remove excess crosslinker by gel filtration or dialysis. Add the target protein (1-2 mg/mL in PBS) and incubate for 2-4 hours at 4°C. Purify the conjugate by size exclusion chromatography.
- **Nanoparticle Modification:** Prepare gold nanoparticles (10 nm diameter) by standard citrate reduction method. Add **3-aminopropanethiol** hydrochloride (10 mM final concentration) to the nanoparticle solution and incubate overnight with gentle stirring. Purify functionalized nanoparticles by centrifugation (14,000 rpm, 20 minutes) and resuspend in PBS. Characterize functionalization by UV-Vis spectroscopy (shift in surface plasmon resonance) and dynamic light scattering (change in zeta potential).

## Safety and Handling Considerations

Proper handling and storage of **3-aminopropanethiol** are essential due to its reactivity and potential health hazards [1] [4] [2].

Table 4: Safety Profile and Handling Guidelines

Aspect	Specification	Precautionary Measures
Flash Point	45.4°C	Keep away from heat, sparks, open flames
Vapor Pressure	3.67 mmHg at 25°C	Use with adequate ventilation
Toxicology	LD <sub>50</sub> 125 mg/kg (mouse, intraperitoneal)	Avoid inhalation, skin contact, and ingestion
Storage Conditions	-20°C, inert atmosphere	Store under nitrogen or argon
Stability	Air and moisture sensitive	Use anhydrous conditions for sensitive reactions
Personal Protection	Gloves, lab coat, safety goggles	Use in fume hood for bulk operations

The acute toxicity data indicates an LD<sub>50</sub> of 125 mg/kg (intraperitoneal) in mice, confirming the need for careful handling to prevent exposure [2]. The hydrochloride salt form (CAS 7211-54-3) offers improved stability for storage and handling while maintaining similar reactivity after basification [4].

## Regulatory and Commercial Information

**3-Aminopropanethiol** is classified under HS code 2930909090 for "other organo-sulphur compounds" with VAT of 17.0%, tax rebate rate of 13.0%, MFN tariff of 6.5%, and general tariff of 30.0% [2]. The compound is readily available from multiple chemical suppliers including ATK Chemical Company Limited, Hubei Xin Bonus Chemical Co., LTD, Conier Chem and Pharma Limited, and Hangzhou Sage Chemical Co., Ltd. [3].

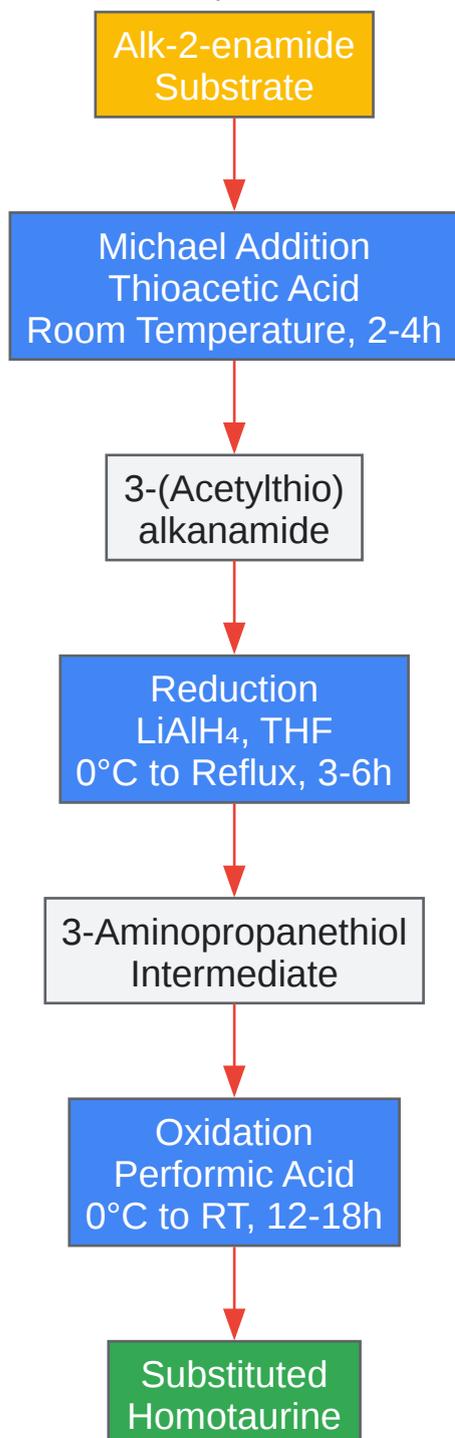
Pricing varies based on quantity and purity, with research quantities (5 mg) of 95% pure material priced at approximately \$495.48, though bulk pricing offers better value for larger quantities [3]. The hydrochloride salt form is typically supplied in packages ranging from 250 mg to 25 g with purity of 95% or higher [4].

## Workflow and Signaling Pathway Visualizations

### Experimental Workflow for Homotaurine Synthesis

The following diagram illustrates the three-step synthetic route for preparing substituted homotaurine derivatives from alk-2-enamides using **3-aminopropanethiol** intermediates:

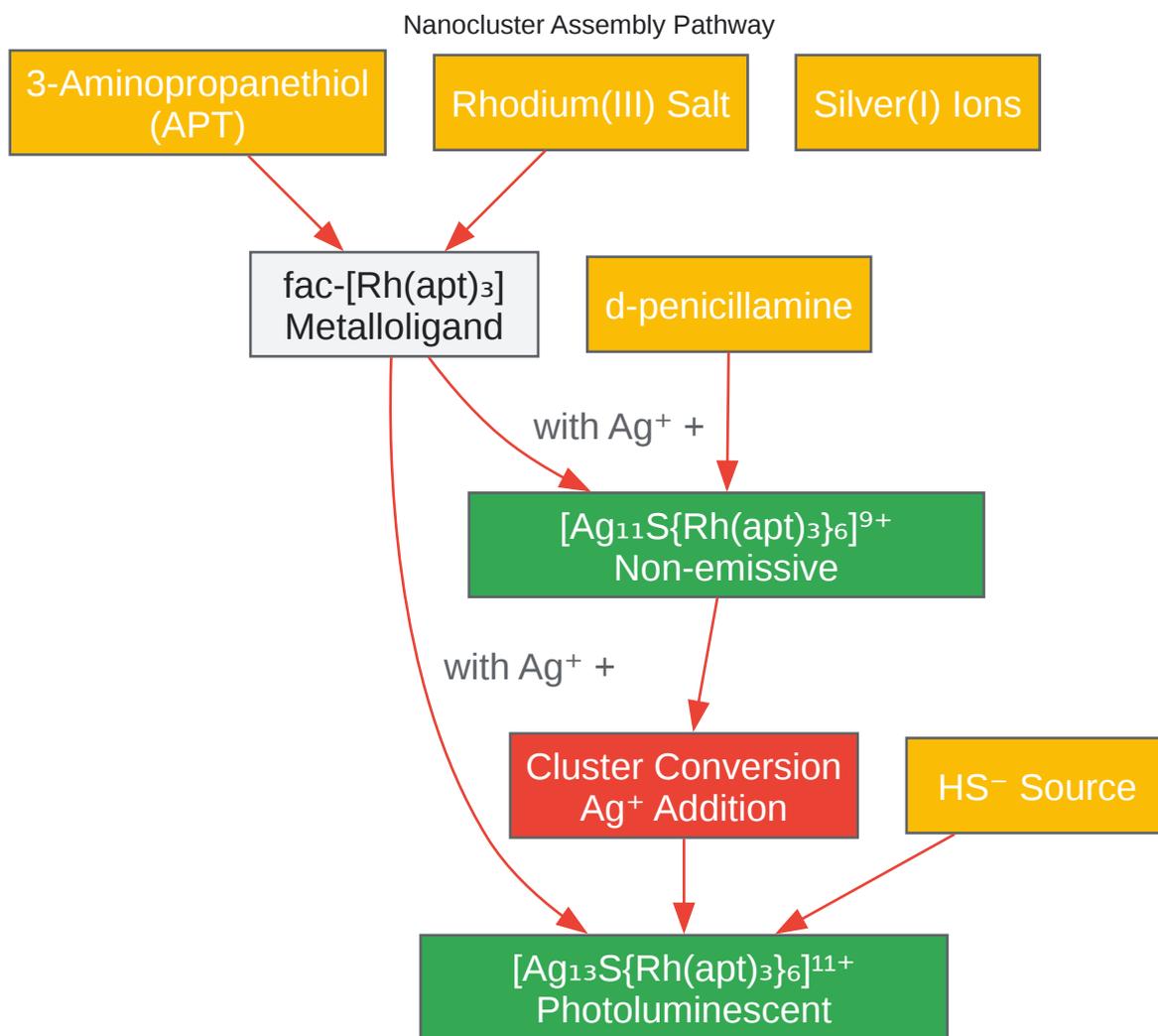
## Homotaurine Synthesis Workflow



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## Nanocluster Assembly Using 3-Aminopropanethiol Metalloligands

This diagram depicts the synthesis of chiral silver(I) sulfide clusters protected by rhodium(III) metalloligands containing **3-aminopropanethiol**:



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## Conclusion

**3-Aminopropanethiol** represents a **versatile synthetic building block** with demonstrated applications across pharmaceutical development, materials science, and industrial chemistry. Its **bifunctional nature**

enables diverse reactivity patterns, facilitating the synthesis of complex molecules and functional materials. The experimental protocols outlined herein provide researchers with robust methodologies for leveraging this compound in various research contexts. Recent applications in **nanocluster synthesis** highlight the continuing relevance of this compound in cutting-edge research, particularly in nanomaterials development and chiral supramolecular chemistry. As research progresses, the unique properties of **3-aminopropanethiol** will likely enable new applications in catalysis, medicine, and advanced materials design.

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